

# imazalil tebuconazole propiconazole potency comparison

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## Compound Focus: Imazalil

CAS No.: 35554-44-0

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## Comparative Efficacy: Tebuconazole vs. Propiconazole

The table below summarizes key comparative data for tebuconazole and propiconazole from the search results.

Fungicide	Primary Use Context	Efficacy Data & Comparative Findings	Key Pathogens Targeted
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| **Tebuconazole** | Field crops (e.g., Fusarium Head Blight in wheat) [1] | • **FHB Index Control:** ~40% reduction (less effective than other triazoles in the study) [1]. • **DON Toxin Control:** ~23% reduction (less effective than other triazoles in the study) [1]. | Primarily plant pathogens like *Fusarium* species [1]. | | **Propiconazole** | Postharvest protection of citrus; field crops [2] [1] | • **FHB Index Control:** ~32% reduction (less effective than tebuconazole and others in the study) [1]. • **DON Toxin Control:** ~12% reduction (less effective than tebuconazole and others) [1]. • **Citrus Sour Rot Control:** Highly effective; optimal concentrations from 64–512 µg/ml [2]. | *Galactomyces citri-aurantii* (sour rot), *Penicillium digitatum* (green mold) [2]; *Fusarium* species [1]. |

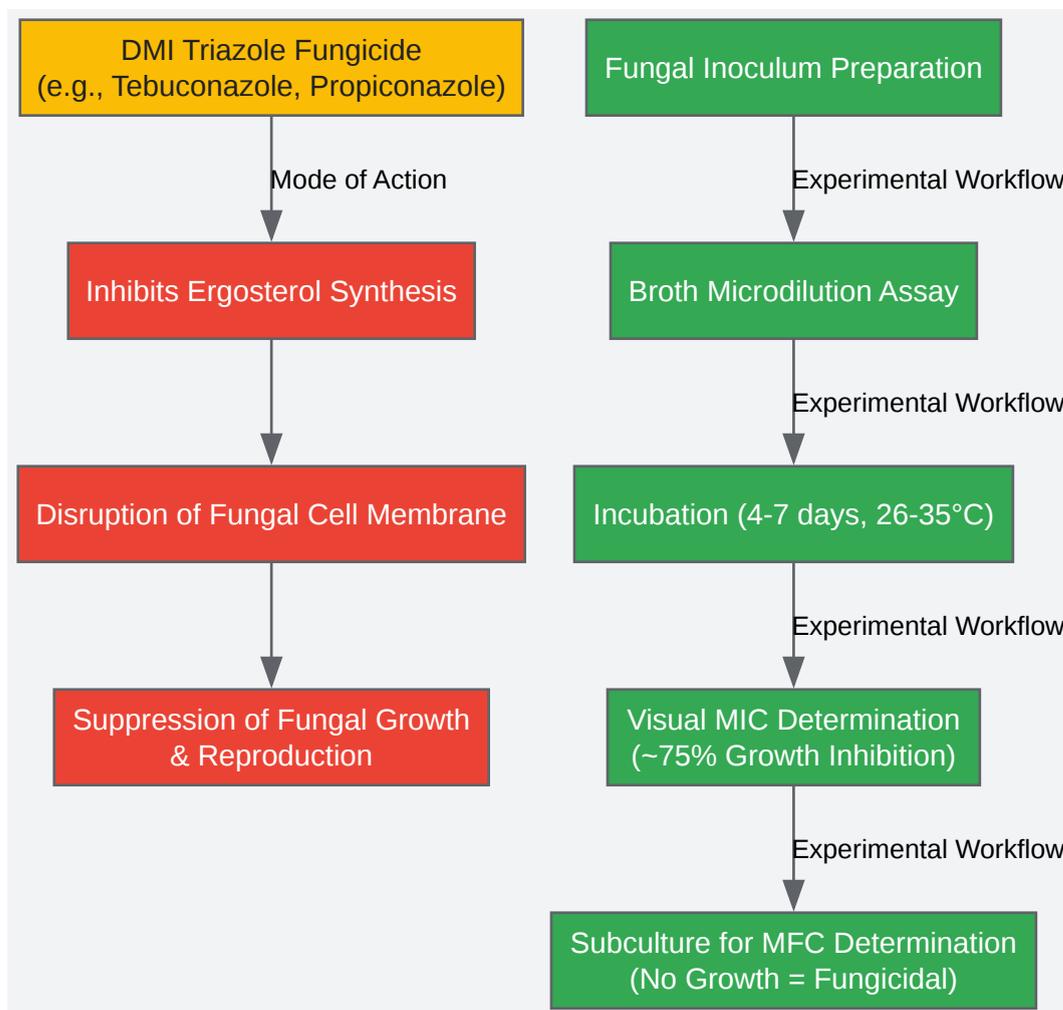
## Experimental Context and Methodologies

The data in the table above comes from specific experimental settings, which are crucial for a correct interpretation.

- **For Fusarium Head Blight (FHB) in Wheat [1]:**
  - **Protocol:** This data comes from a **multivariate meta-analysis** of over 100 fungicide studies. The efficacy is presented as a **percent reduction** in the FHB index and Deoxynivalenol (DON) toxin levels relative to an untreated control.
  - **Key Insight:** The study directly compared multiple triazoles. It found that **tebuconazole was more effective than propiconazole** against FHB, though both were outperformed by fungicides like metconazole and prothioconazole [1].
- **For Postharvest Citrus Diseases [2]:**
  - **Protocol:** Laboratory and experimental packing-line studies tested propiconazole as a drench or in fruit coatings. Efficacy was measured as the reduction in decay incidence (%) after artificial inoculation with the sour rot pathogen.
  - **Key Insight:** Propiconazole was identified as a **highly effective new postharvest fungicide** for managing sour rot, a disease for which few effective treatments exist [2]. Tank mixtures with other fungicides also effectively controlled green mold.

## Mechanism of Action and Testing Workflow

Both tebuconazole and propiconazole are demethylation-inhibiting (DMI) triazole fungicides. The following diagram illustrates their shared mechanism and a generalized protocol for in vitro susceptibility testing.



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The diagram above highlights the shared biochemical target of these fungicides. The experimental workflow is based on modified standardized methods, such as the NCCLS M38-P reference method, which is used to determine the **Minimum Inhibitory Concentration (MIC)** and **Minimum Fungicidal Concentration (MFC)** [3].

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## References

1. Efficacy of triazole-based fungicides for fusarium head ... [pubmed.ncbi.nlm.nih.gov]
2. Efficacy and Application Strategies for Propiconazole as a ... [pubmed.ncbi.nlm.nih.gov]
3. Comparison of In Vitro Activities of 17 Antifungal Drugs ... [pmc.ncbi.nlm.nih.gov]

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